

Essential Safety and Logistical Information for Handling 10-Nonadecanone

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Compound of Interest

Compound Name: 10-Nonadecanone

Cat. No.: B1346682

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling and disposal of **10-Nonadecanone** (CAS No. 504-57-4). The following procedures are based on available safety data and general best practices for handling similar chemical substances.

Hazard Identification and Personal Protective Equipment (PPE)

10-Nonadecanone is classified under the Globally Harmonized System (GHS) as causing skin irritation (H315)[1]. Therefore, appropriate personal protective equipment is mandatory to prevent skin contact.

Recommended Personal Protective Equipment:

PPE Category	Specification
Eye Protection	ANSI-approved safety glasses or chemical splash goggles are required. A face shield may be necessary if there is a risk of splashing[2].
Hand Protection	Chemical-resistant gloves must be worn. Nitrile gloves may offer adequate protection against accidental contact, but prolonged exposure should be avoided. It is recommended to wear two pairs of nitrile gloves. Always consult the glove manufacturer's compatibility chart for the specific chemical being used[2].
Body Protection	A lab coat with sleeves of sufficient length to prevent skin exposure while wearing gloves is required. Full-length pants and closed-toe shoes are mandatory in the laboratory[2].
Respiratory Protection	If handling 10-Nonadecanone outside of a chemical fume hood where dust or aerosols may be generated, respiratory protection may be required[2].

Quantitative Safety Data

Specific toxicological data such as LD50 and LC50 for **10-Nonadecanone** are not readily available in the public domain. The information presented below is based on its GHS classification and general data for aliphatic ketones.

Data Point	Value
GHS Hazard Statement	H315: Causes skin irritation[1].
GHS Precautionary Statements	P264: Wash hands thoroughly after handling. P280: Wear protective gloves/protective clothing/eye protection/face protection. P302+P352: IF ON SKIN: Wash with plenty of water. P332+P317: If skin irritation occurs: Get medical help. P362+P364: Take off contaminated clothing and wash it before reuse[1][3].
Acute Toxicity (Oral)	Data not available.
Acute Toxicity (Inhalation)	Data not available.
Physical Form	Solid[4].
Incompatible Materials	Strong oxidizing agents[5].

Experimental Protocols: Handling and Storage

Handling:

- Always handle **10-Nonadecanone** in a well-ventilated area, preferably within a chemical fume hood[2][3].
- Avoid the formation of dust and aerosols[3].
- Use non-sparking tools to prevent ignition sources[3].
- Avoid contact with skin, eyes, and clothing[2].
- Wash hands thoroughly after handling the substance[2][3].

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place[3].

- Store away from incompatible materials such as strong oxidizing agents[5].
- Keep the container in a designated, labeled storage area.

Operational Plan: Spill and Emergency Procedures

Spill Procedures:

- Immediately evacuate the area and inform others of the spill.
- If the spill is minor and does not pose an immediate threat, and you are trained to do so, proceed with cleanup.
- Wear appropriate PPE, including respiratory protection if dust is present.
- Carefully sweep up the solid material and place it into a labeled container for hazardous waste disposal.
- Clean the spill area with a suitable solvent and decontaminate all surfaces.
- For larger spills, or if you are not trained in spill cleanup, contact your institution's Environmental Health & Safety (EHS) department immediately[6].

First Aid Measures:

- If on Skin: Immediately wash the affected area with plenty of soap and water. If skin irritation persists, seek medical attention. Remove and wash contaminated clothing before reuse[1][3].
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. If you feel unwell, call a poison center or doctor.
- If Swallowed: Rinse mouth. Call a poison center or doctor if you feel unwell.

Disposal Plan

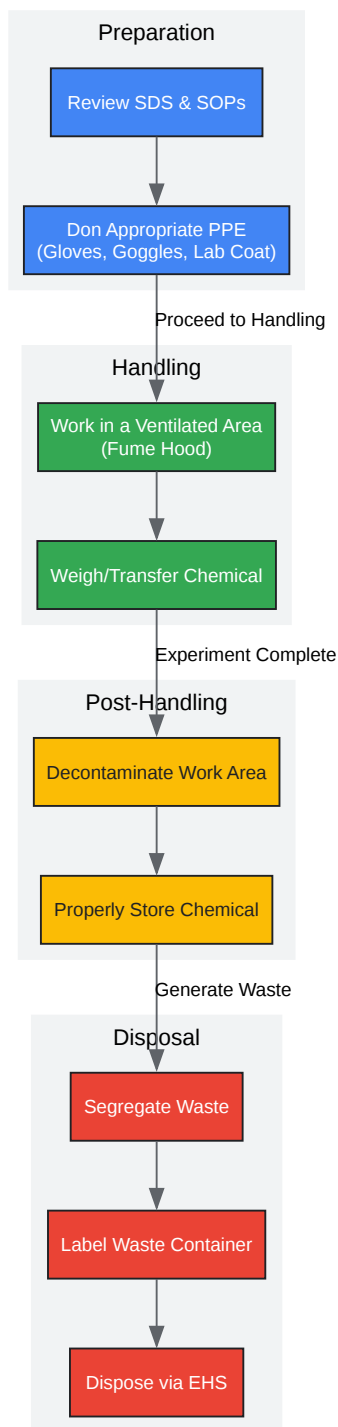
While **10-Nonadecanone** may not be classified as a hazardous waste in all jurisdictions, it is prudent to handle its disposal with care due to its irritant properties.

Waste Disposal Procedure:

- **Solid Waste:** Collect solid **10-Nonadecanone** waste in a clearly labeled, sealed, and non-leaking container^[7]. The label should identify the contents as "**10-Nonadecanone** Waste"^[7].
- **Contaminated Materials:** Any materials used for cleanup (e.g., paper towels, gloves) should also be placed in the designated waste container.
- **Institutional Guidelines:** Follow your institution's specific procedures for chemical waste disposal. Do not dispose of solid chemicals in the regular trash unless explicitly permitted by your EHS office^[8]^[9].
- **Empty Containers:** Empty containers should be triple-rinsed with a suitable solvent. The rinsate should be collected and disposed of as chemical waste. After rinsing, the container label should be defaced, and the container can then be disposed of as regular trash^[8].

Visual Workflow for Safe Handling of 10-Nonadecanone

Safe Handling Workflow for 10-Nonadecanone

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